

Technical Guide: (R)-2-Amino-2-(3-chlorophenyl)acetic acid hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-2-(3-chlorophenyl)acetic acid

Cat. No.: B3029624

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and potential biological activities of (R)-2-Amino-2-(3-chlorophenyl)acetic acid hydrochloride. This compound is a chiral amino acid derivative of interest in synthetic and medicinal chemistry.

Physicochemical Properties

(R)-2-Amino-2-(3-chlorophenyl)acetic acid hydrochloride is a synthetic amino acid derivative. [1][2] Its key physicochemical properties are summarized in the table below.

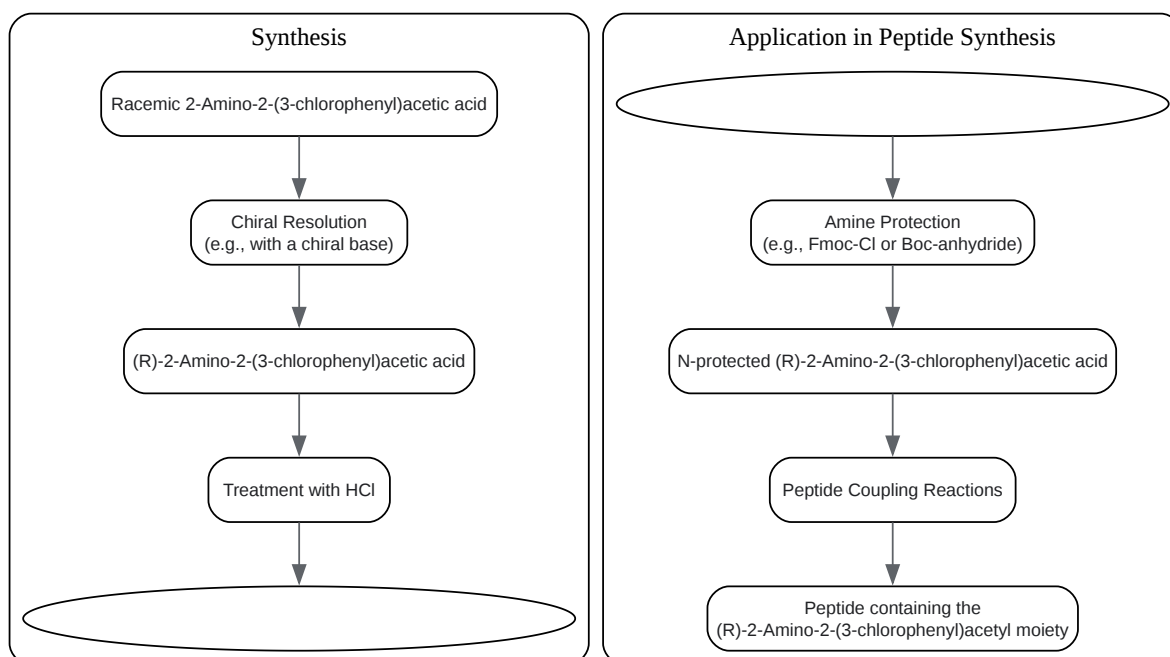
Property	Value	Source
CAS Number	37085-27-1	ChemScene[3], AbacipharmTech[4]
Molecular Formula	C ₈ H ₉ Cl ₂ NO ₂	ChemScene[3]
Molecular Weight	222.07 g/mol	ChemScene[3]
Purity	≥98%	ChemScene[3]
Topological Polar Surface Area (TPSA)	63.32 Å ²	ChemScene[3]
logP	1.8462	ChemScene[3]
Hydrogen Bond Donors	2	ChemScene[3]
Hydrogen Bond Acceptors	2	ChemScene[3]
Rotatable Bonds	2	ChemScene[3]
Storage Conditions	4°C, sealed storage, away from moisture	ChemScene[3]

Synthesis and Application

(R)-2-Amino-2-(3-chlorophenyl)acetic acid hydrochloride serves as a valuable chiral building block in organic synthesis, particularly in peptide chemistry.[1][2] It is often used as a synthetic intermediate for the preparation of more complex molecules, including protected amino acids (e.g., with Fmoc or Boc groups) for peptide synthesis.[1]

General Synthetic Workflow

While specific, detailed protocols for the synthesis of (R)-2-Amino-2-(3-chlorophenyl)acetic acid hydrochloride are not readily available in the public domain, a general workflow can be inferred from standard organic chemistry principles and methods for synthesizing similar amino acids. The synthesis often involves asymmetric methods or the resolution of a racemic mixture to obtain the desired (R)-enantiomer.



[Click to download full resolution via product page](#)

General workflow for the synthesis and application of **(R)-2-Amino-2-(3-chlorophenyl)acetic acid HCl**.

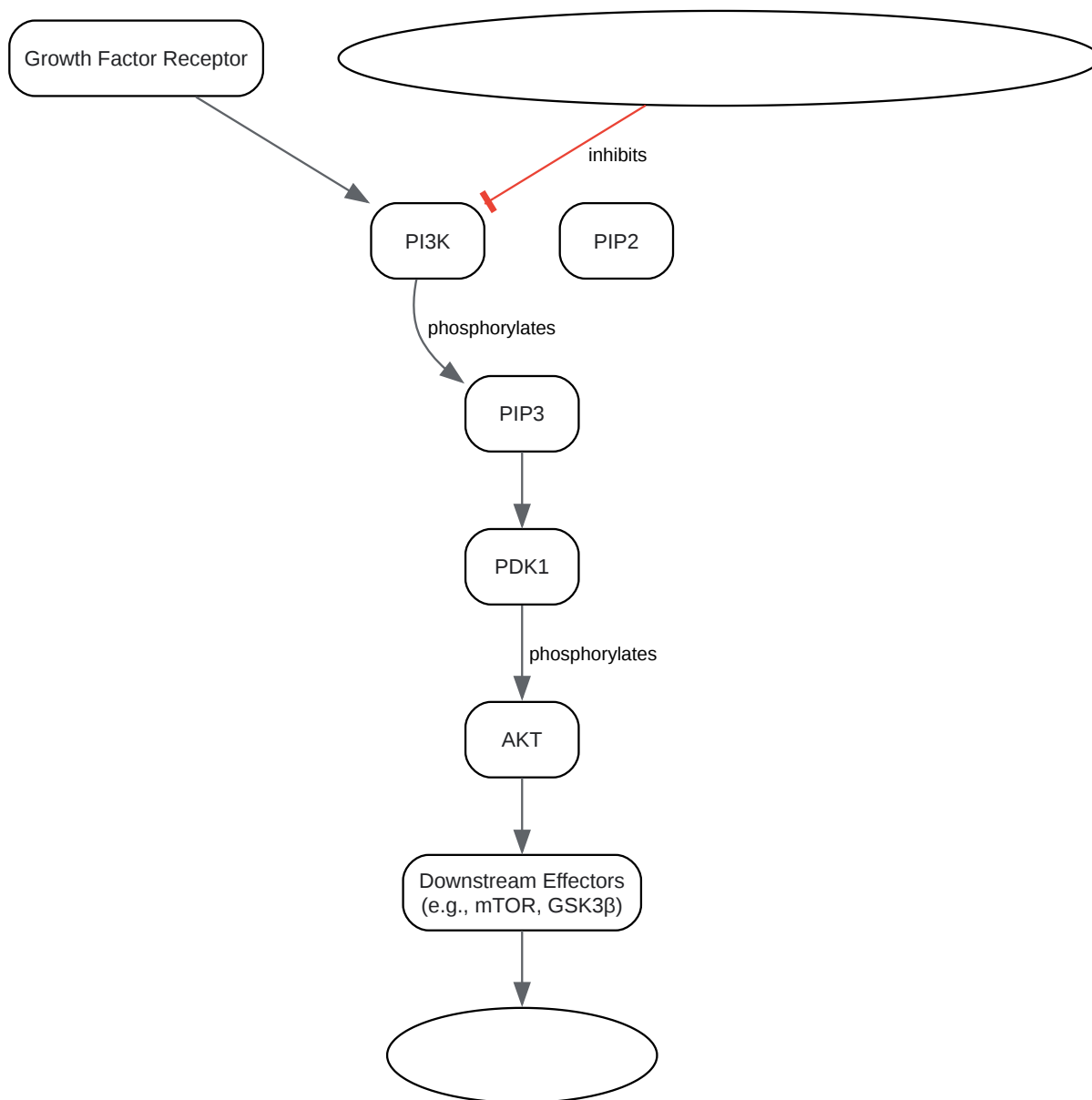
Potential Biological Activity and Mechanism of Action

The biological activities of **(R)-2-Amino-2-(3-chlorophenyl)acetic acid** hydrochloride are not extensively documented. However, related chlorophenyl amino acid derivatives have been investigated for various therapeutic applications, including as antimicrobial and anti-inflammatory agents.[1] Additionally, some derivatives have been studied for their effects on the central nervous system and their role in neurotransmission.[5]

A structurally related compound, 2-amino-3-chlorobenzoic acid, isolated from *Streptomyces coelicolor*, has demonstrated anticancer properties by targeting the PI3K/AKT signaling pathway through miRNA modulation.[6] This suggests a potential, though unconfirmed, mechanism of action for (R)-**2-Amino-2-(3-chlorophenyl)acetic acid** hydrochloride.

Hypothetical Signaling Pathway Involvement

The PI3K/AKT pathway is a critical signaling cascade that regulates cell growth, proliferation, and survival. Inhibition of this pathway is a key strategy in cancer therapy.



[Click to download full resolution via product page](#)

Hypothesized inhibition of the PI3K/AKT signaling pathway.

Experimental Protocols

Detailed experimental protocols for this specific compound are not widely published. However, standard analytical techniques would be employed for its characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: To determine the number and types of protons and their connectivity.
- ^{13}C NMR: To identify the carbon framework of the molecule.

Infrared (IR) Spectroscopy:

- To identify characteristic functional groups such as the carboxylic acid (O-H and C=O stretches) and the amine (N-H stretch).

Mass Spectrometry (MS):

- To determine the molecular weight and fragmentation pattern, confirming the molecular formula.

Chiral High-Performance Liquid Chromatography (HPLC):

- To determine the enantiomeric purity of the (R)-enantiomer.

Conclusion

(R)-2-Amino-2-(3-chlorophenyl)acetic acid hydrochloride is a chiral synthetic amino acid with potential applications as a building block in medicinal chemistry. While its specific biological activities are not well-defined, the activities of structurally related compounds suggest that it may possess interesting pharmacological properties worth further investigation. Standard analytical methods are used for its characterization and quality control.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-[(3-chlorophenyl)amino]acetic Acid | 10242-05-4 | Benchchem [benchchem.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. chemscene.com [chemscene.com]
- 4. abacipharma.com [abacipharma.com]
- 5. Cas 10242-05-4,2-[(3-chlorophenyl)amino]acetic acid | lookchem [lookchem.com]
- 6. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Technical Guide: (R)-2-Amino-2-(3-chlorophenyl)acetic acid hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3029624#r-2-amino-2-3-chlorophenyl-acetic-acid-hydrochloride-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com